

Chemical Identification & Properties

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: SW157765

Cat. No.: S5988088

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The table below summarizes the available basic information for **SW157765**.

Property	Specification
Chemical Name	SW157765 [1]
Catalog Number	BA6716 [1]
Molecular Weight	331.32 g/mol [1]
Molecular Formula	C ₁₉ H ₁₃ N ₃ O ₃ [1]
CAS Number	332063-87-3 [1]
Physical Form	Solid [1]
Recommended Storage	-20°C [1]

Critical Information Gaps and Safety Advisory

A significant lack of information on the safe handling of **SW157765** must be addressed before any experimental work begins.

- Missing Safety Data:** The search did not yield a Safety Data Sheet (SDS) for **SW157765**. The SDS is essential for understanding hazards, required personal protective equipment (PPE), proper first-aid

measures, and conditions for safe storage and disposal [2].

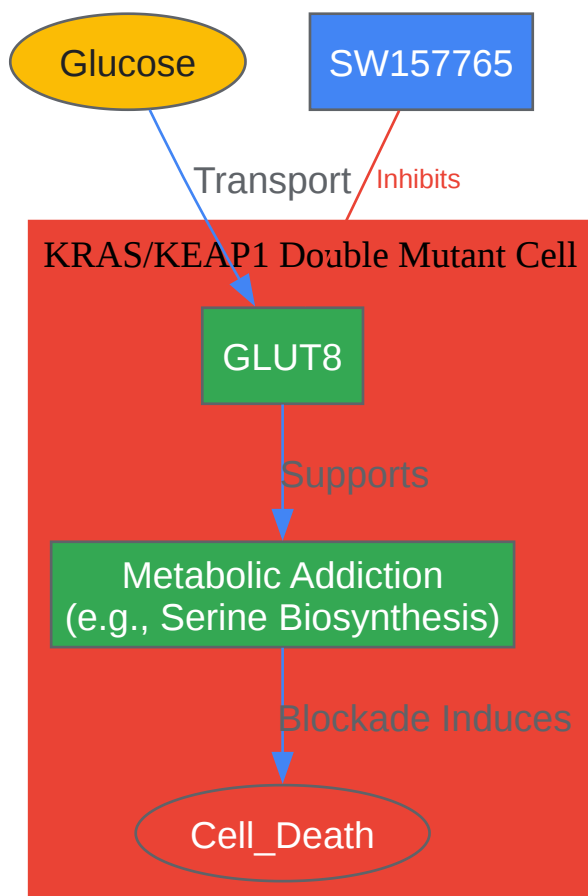
- **Handling in Solution:** The compound is sold dissolved in **DMSO** [1]. Standard laboratory precautions for handling DMSO should be followed, including the use of gloves and safety glasses, as DMSO can facilitate the skin absorption of other compounds.
- **General Prudent Practices:** In the absence of specific data, treat **SW157765** as a **potential health hazard**. It is strongly advised to use appropriate engineering controls (e.g., a fume hood), wear nitrile gloves, a lab coat, and safety glasses.

Proposed Mechanism of Action

SW157765 is characterized as a **selective non-canonical glucose transporter protein inhibitor** [1]. Research suggests its mechanism involves a specific metabolic vulnerability.

The diagram below illustrates the proposed mechanism by which **SW157765** selectively targets cells with particular genetic mutations.

Extracellular Environment Pharmacological Intervention



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The proposed mechanism indicates that **KRAS/KEAP1 double mutant NSCLC cells** are selectively sensitive to **SW157765**. In these cells, the convergence of dysregulated metabolic and xenobiotic response programs creates a unique dependency on pathways supported by non-canonical glucose transporters like GLUT8. By inhibiting GLUT8, **SW157765** blocks this critical metabolic flow, leading to selective cell death in the vulnerable cancer cells [1].

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References

1. SW157765 1mL(10 mM in DMSO) [apexbt.com]

2. Safety Guide for Cleaning Agents | PDF | Water | Personal Protective Equipment [scribd.com]

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